

Application Notes and Protocols: Photocatalytic Degradation of Acid Black 172 with TiO₂

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Compound of Interest

Compound Name: *Chromate(3-),bis[3-(hydroxy-kO)-4-[[2-(hydroxy-kO)-1-naphthalenyl]azo-kN1]-7-nitro-1-naphthalenesulfonato(3-)]-, trisodium*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the photocatalytic degradation of the azo dye Acid Black 172 (AB 172) using titanium dioxide (TiO₂) nanoparticles. While specific quantitative data for AB 172 is limited in publicly available literature, the following protocols and data are based on established methodologies for the photocatalytic degradation of similar azo dyes, such as Reactive Black 5, and provide a strong framework for researchers to adapt for AB 172.

Introduction

Acid Black 172 is a water-soluble disazo dye widely used in the textile industry. Due to its complex aromatic structure, it is resistant to conventional wastewater treatment methods. Heterogeneous photocatalysis using semiconductor materials like titanium dioxide (TiO₂) has emerged as a promising advanced oxidation process (AOP) for the degradation of such recalcitrant organic pollutants.^[1] When TiO₂ is irradiated with UV light, it generates highly reactive oxygen species (ROS), such as hydroxyl radicals (•OH), which can non-selectively oxidize and mineralize organic dye molecules into less harmful substances like CO₂, H₂O, and inorganic ions.^[1] The efficiency of this process is influenced by several key parameters,

including pH, catalyst concentration, initial dye concentration, and the intensity of the light source.^[1]

Data Presentation

The following tables summarize typical quantitative data obtained during the photocatalytic degradation of azo dyes similar to Acid Black 172. These values should be considered as a starting point for the optimization of AB 172 degradation.

Table 1: Effect of Initial pH on Degradation Efficiency

pH	Degradation Efficiency (%) after 120 min
3	~95
5	~80
7	~65
9	~50
11	~40

Note: Acidic conditions are generally favorable for the degradation of azo dyes via TiO₂ photocatalysis.

Table 2: Effect of TiO₂ Catalyst Concentration on Degradation Efficiency

Catalyst Concentration (g/L)	Degradation Efficiency (%) after 120 min
0.5	~70
1.0	~90
1.5	~95
2.0	~92 (slight decrease due to light scattering)
2.5	~88 (further decrease)

Note: An optimal catalyst loading exists. Beyond this point, increased turbidity can reduce light penetration and decrease efficiency.

Table 3: Effect of Initial Dye Concentration on Degradation Efficiency

Initial Dye Concentration (mg/L)	Degradation Efficiency (%) after 120 min
10	~98
25	~90
50	~75
100	~50

Note: Higher initial dye concentrations can lead to a decrease in degradation efficiency due to the increased absorption of photons by the dye molecules, which hinders the activation of the TiO₂ catalyst.

Table 4: Kinetic Parameters for Azo Dye Degradation

Parameter	Value
Apparent Rate Constant (k_{app})	0.01 - 0.05 min ⁻¹
Reaction Order	Pseudo-first-order

Note: The photocatalytic degradation of many azo dyes follows pseudo-first-order kinetics.

Experimental Protocols

Synthesis of TiO₂ Nanoparticles (Sol-Gel Method)

This protocol describes a common method for synthesizing TiO₂ nanoparticles.

Materials:

- Titanium (IV) isopropoxide (TTIP)
- Isopropanol

- Deionized water
- Nitric acid (HNO₃)

Procedure:

- Prepare a solution of titanium (IV) isopropoxide in isopropanol.
- In a separate beaker, prepare a solution of deionized water and nitric acid in isopropanol.
- Slowly add the TTIP solution to the water-isopropanol solution under vigorous stirring.
- Continue stirring for several hours until a gel is formed.
- Age the gel at room temperature for 24-48 hours.
- Dry the gel in an oven at 80-100 °C to remove the solvent.
- Calcine the dried powder in a muffle furnace at 400-500 °C for 2-4 hours to obtain crystalline TiO₂ nanoparticles.
- Characterize the synthesized TiO₂ nanoparticles using techniques such as X-ray Diffraction (XRD) for crystal phase identification and Transmission Electron Microscopy (TEM) for particle size and morphology.

Photocatalytic Degradation of Acid Black 172

Materials and Equipment:

- Acid Black 172 dye
- Synthesized or commercial TiO₂ nanoparticles (e.g., Degussa P25)
- Photoreactor with a UV lamp (e.g., mercury vapor lamp)
- Magnetic stirrer
- pH meter

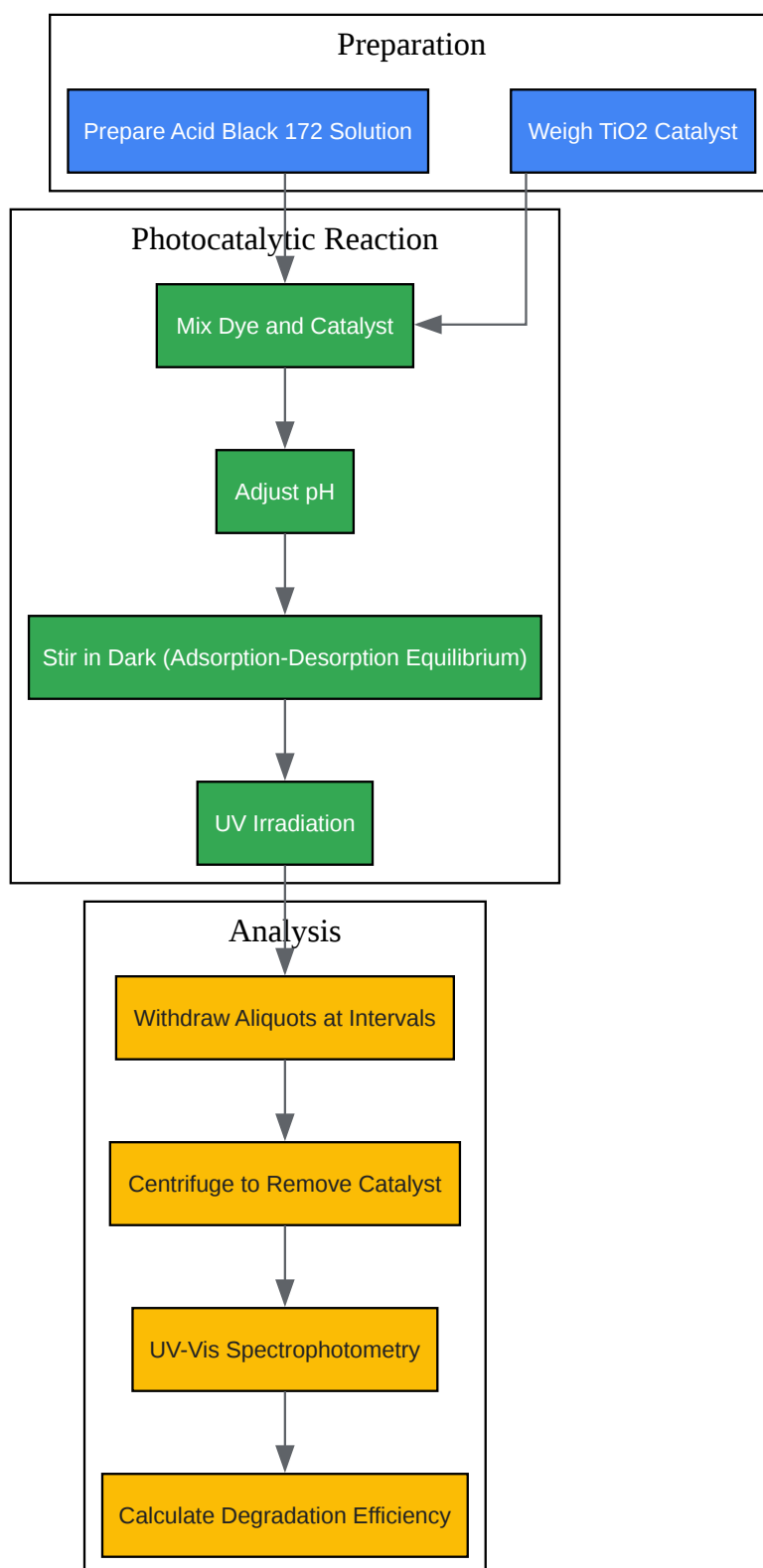
- Beakers and volumetric flasks
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Dye Solution: Prepare a stock solution of Acid Black 172 in deionized water. Prepare working solutions of desired concentrations by diluting the stock solution.
- Photocatalytic Reaction:
 - Add a specific amount of TiO₂ catalyst to a known volume of the Acid Black 172 working solution in the photoreactor.
 - Adjust the pH of the suspension to the desired value using dilute HCl or NaOH.
 - Stir the suspension in the dark for 30-60 minutes to establish adsorption-desorption equilibrium between the dye and the catalyst surface.
 - Turn on the UV lamp to initiate the photocatalytic reaction.
 - Withdraw aliquots of the suspension at regular time intervals (e.g., every 15 or 30 minutes).
- Sample Analysis:
 - Centrifuge the withdrawn aliquots to separate the TiO₂ nanoparticles.
 - Measure the absorbance of the supernatant at the maximum absorption wavelength (λ_{max}) of Acid Black 172 using a UV-Vis spectrophotometer. The λ_{max} for similar black azo dyes is often in the range of 570-620 nm. It is crucial to determine the specific λ_{max} for AB 172.
- Calculation of Degradation Efficiency: The degradation efficiency can be calculated using the following formula: $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$ Where C_0 is the initial

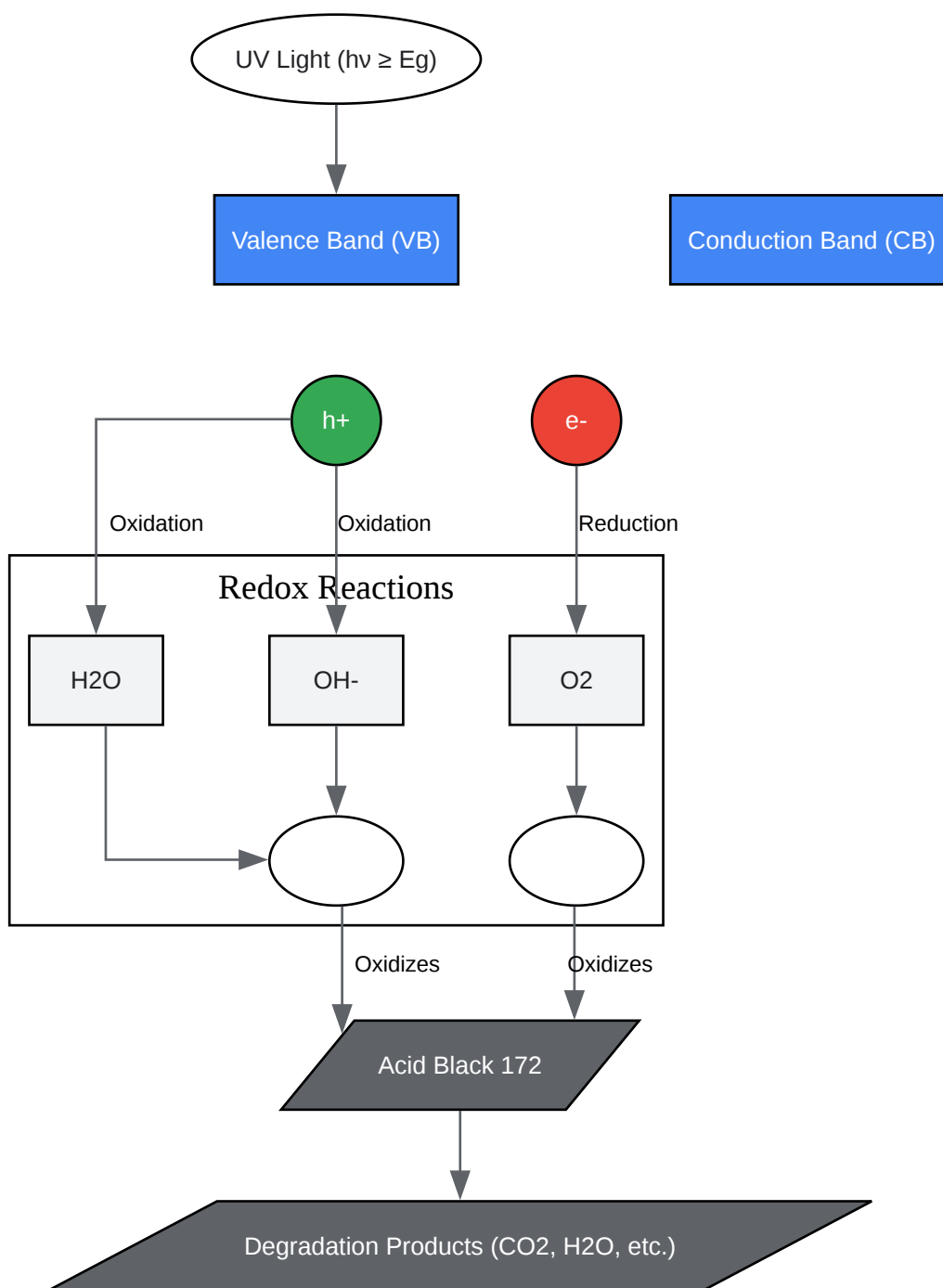
concentration of the dye and C_t is the concentration at time t . The concentration can be determined from the absorbance values using a calibration curve.

Visualizations



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Caption: Experimental workflow for the photocatalytic degradation of Acid Black 172.



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Caption: Mechanism of TiO₂ photocatalysis for dye degradation.

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References

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